

2-Chloro-4-nitrotoluene: A Synthetic Intermediate in Chemical Manufacturing

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Compound of Interest

Compound Name: 2-Chloro-4-nitrotoluene

Cat. No.: B140621

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An analysis for researchers, scientists, and drug development professionals.

Core Finding: **2-Chloro-4-nitrotoluene** (CAS: 121-86-8) is not a naturally occurring compound. It is a synthetic chemical produced exclusively through industrial manufacturing processes.[\[1\]](#) This guide provides an overview of its chemical properties, primary synthesis routes, and significant industrial applications, addressing the interests of professionals in chemical research and development.

Chemical and Physical Properties

2-Chloro-4-nitrotoluene is an organohalogen aromatic compound that presents as a pale yellow crystalline solid.[\[1\]](#)[\[2\]](#) It is characterized by its insolubility in water but is soluble in most organic solvents.[\[2\]](#)[\[3\]](#) The presence of both a chlorine atom and a nitro group on the toluene backbone makes it a versatile intermediate for further chemical synthesis.[\[1\]](#)[\[4\]](#)

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₇ H ₆ CINO ₂ |
| Molecular Weight | 171.58 g/mol |
| Melting Point | 61 °C |
| Boiling Point | 260 °C |
| Flash Point | 150 °C |
| Vapor Pressure | 0.0243 mmHg at 25°C |

(Data sourced from ChemBK)

Industrial Synthesis

The primary manufacturing process for **2-Chloro-4-nitrotoluene** involves the electrophilic substitution of a toluene derivative. Two main synthetic pathways are commonly employed in industrial settings.

Experimental Protocol: Synthesis via Chlorination of 4-nitrotoluene

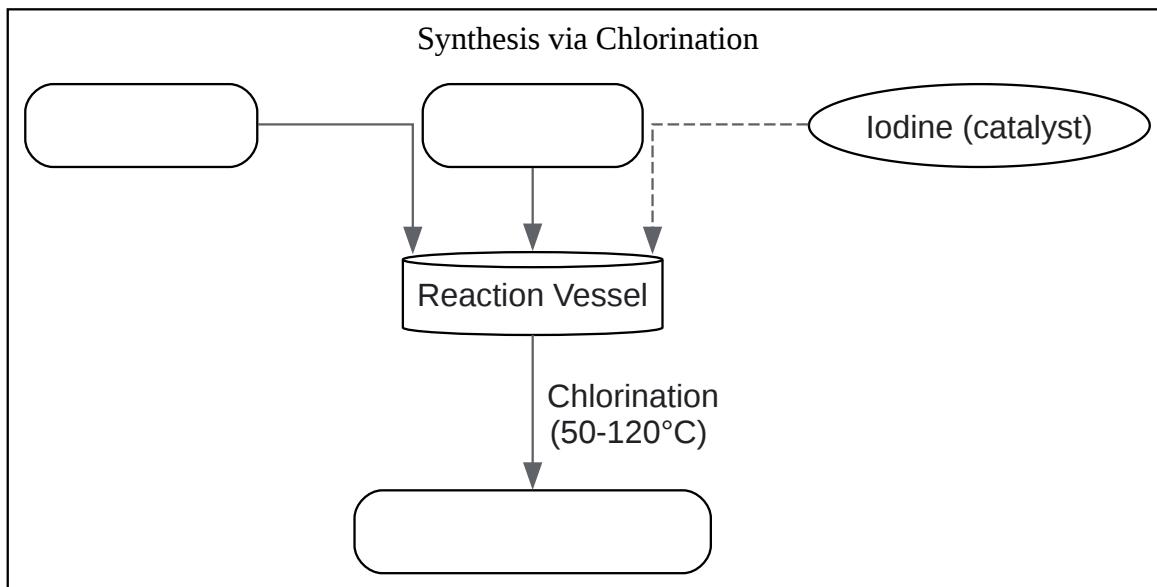
A common and efficient method for synthesizing **2-Chloro-4-nitrotoluene** is the direct chlorination of 4-nitrotoluene.

Methodology:

- Reactant Preparation: A mixture of 4-nitrotoluene and a catalytic amount of iodine (0.1 to 10% by weight relative to the 4-nitrotoluene) is prepared in a reaction vessel.[5][6]
- Chlorination: Gaseous chlorine (0.6 to 1.2 moles per mole of 4-nitrotoluene) is introduced into the mixture.[5][6][7]
- Temperature Control: The reaction is maintained at a temperature ranging from the melting point of the starting material up to 120°C.[5][6]

- Purification: Upon completion of the reaction, the desired product, **2-Chloro-4-nitrotoluene**, is separated from by-products and unreacted starting materials through processes such as recrystallization or distillation.[1]

A patent for this process specifies that using iodine as a catalyst is a key aspect of the procedure.[5][6][7]



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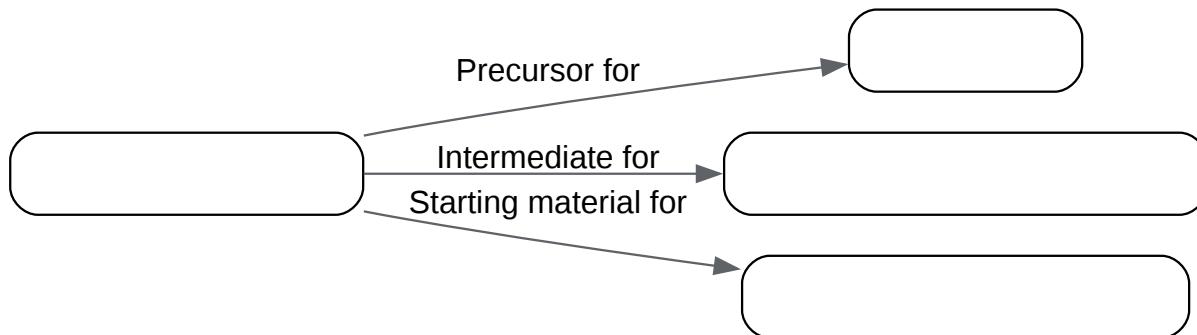
*Synthesis of **2-Chloro-4-nitrotoluene** via Chlorination.*

Industrial Applications

As a key chemical intermediate, **2-Chloro-4-nitrotoluene** is a foundational component in the synthesis of a variety of commercial products. Its primary applications are in the manufacturing of:

- Dyes and Pigments: The compound serves as a precursor in the synthesis of various dyes. [2][3][4]
- Agrochemicals: It is a vital intermediate for producing herbicides, such as Chlorotoluron.[4]

- Pharmaceuticals: In the pharmaceutical industry, it is used as a starting material for the synthesis of more complex active pharmaceutical ingredients (APIs).[\[4\]](#)



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*Major Industrial Applications of **2-Chloro-4-nitrotoluene**.*

Safety and Environmental Considerations

2-Chloro-4-nitrotoluene is classified as a toxic substance.[\[2\]](#) Exposure through inhalation, ingestion, or skin contact can lead to adverse health effects.[\[2\]](#)[\[3\]](#) It is also considered an irritant to the skin and eyes.[\[8\]](#) Environmental release of **2-Chloro-4-nitrotoluene** is a concern, as it may be harmful to aquatic organisms and can persist in the environment.[\[9\]](#)[\[10\]](#) Proper handling, protective equipment, and disposal procedures are mandatory during its use in research and industrial settings.[\[2\]](#)

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